

A Comprehensive Guide to the Nomenclature of a Key Boronic Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, precise chemical nomenclature is paramount. This document provides a detailed overview of the synonyms for the versatile reagent, **2-Methoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**.

Overview of 2-Methoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

2-Methoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane is a valuable boronic ester in organic chemistry, frequently utilized in cross-coupling reactions and as a precursor for the synthesis of other boronic acids and esters. Its stability and ease of handling make it a preferred reagent in many synthetic protocols.

Synonyms and Alternative Names

The compound is known by several alternative names, which are frequently encountered in chemical literature, supplier catalogs, and databases. Understanding these synonyms is crucial for effective literature searches and procurement. The most common synonym is Methoxyboronic acid pinacol ester.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

A comprehensive list of synonyms is presented in the table below for clarity and easy reference.

Synonym	Source(s)
Methoxyboronic acid pinacol ester	[1] [2] [3] [4] [5] [6] [7] [8]
Methyl pinacol borate	[4] [7]
1,3,2-Dioxaborolane, 2-methoxy-4,4,5,5-tetramethyl-	[6] [7] [8]
Boric acid, cyclic tetramethylethylene methyl ester	[6]
2-Methoxy-4,4,5,5-tetramethyl 1,3,2-dioxaborolane	[4] [7]
Methoxyboronic acid, pinacol ester	[2] [7]

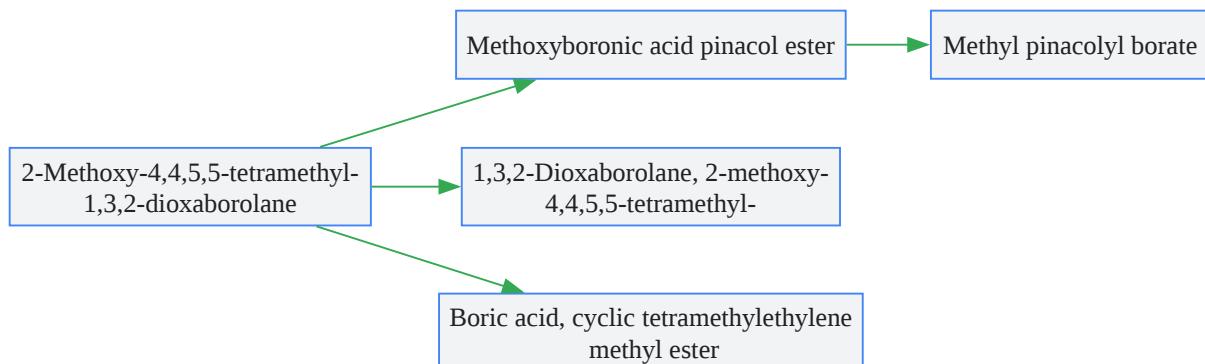
Chemical Identifiers

For unambiguous identification, chemical identifiers such as the CAS Number are universally employed.

Identifier	Value
CAS Number	1195-66-0 [1] [2] [3] [7] [8]
MDL Number	MFCD03093086
EC Number	Not explicitly found in search results.
PubChem CID	Not a direct synonym but related compounds have CIDs.

Logical Relationship of Synonyms

The various synonyms arise from different systematic and common naming conventions. The relationship can be visualized as follows:



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Caption: Relationship between different synonyms for the target compound.

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References

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- To cite this document: BenchChem. [A Comprehensive Guide to the Nomenclature of a Key Boronic Ester]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b073712#synonyms-for-2-methoxy-4-4-5-5-tetramethyl-1-3-2-dioxaborolane>

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